

Thioquinapiperifil in dietary supplements

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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Compound Profile and Identification

Thioquinapiperifil, formerly reported as **KF31327**, is an imidazoquinazoline derivative. The table below summarizes its core chemical and biological characteristics.

Property	Description
IUPAC Name	3-ethyl-1,3-dihydro-8-[[[2-[4-(hydroxymethyl)-1-piperidiny]phenyl]methyl]amino]-2H-imidazo[4,5-g]quinazoline-2-thione [1] [2]
Molecular Formula	C ₂₄ H ₂₈ N ₆ OS (Free base) [1]
Molecular Weight	448.59 g/mol (Free base) [1]
CAS Number	204077-66-7 (Dihydrochloride salt) [3] [2]
Biological Activity	Potent, selective, and non-competitive PDE-5 inhibitor [3]
IC ₅₀ for PDE5	0.074 nM [3]
Related Catalog	Used in sexual enhancement research; found as an adulterant in dietary supplements [3] [1]

Analytical Detection and Methodologies

Illicit **thioquinapiperifil** is identified in complex supplement matrices using advanced analytical techniques, primarily **Liquid Chromatography coupled with Mass Spectrometry (LC-MS)**.

Sample Preparation and Cleanup

Effective sample cleanup is critical for accurate detection. For soft-gel-type supplements with oily matrices, the **Enhanced Matrix Removal-Lipid (EMR-Lipid)** dispersive Solid-Phase Extraction (dSPE) method has proven highly effective. This method utilizes mechanisms of size exclusion and hydrophobic interaction to remove lipid components that cause signal suppression or enhancement during MS analysis, outperforming other green chemistry methods like QuEChERS-dSPE and DLLME in matrix removal efficiency [4].

Liquid Chromatography (LC) Separation

Optimal chromatographic separation is a prerequisite for distinguishing isobaric compounds.

- **Stationary Phase:** A reversed-phase **Capcell PAK C18 column** provides superior separation performance for mixtures of PDE-5 inhibitors and analogs [5].
- **Mobile Phase:** Gradient elution using **acetonitrile and water containing 0.2% acetic acid** offers a good balance between separation efficiency and MS ionization sensitivity [5].
- **Flow Rate:** 0.2 mL/min [5].

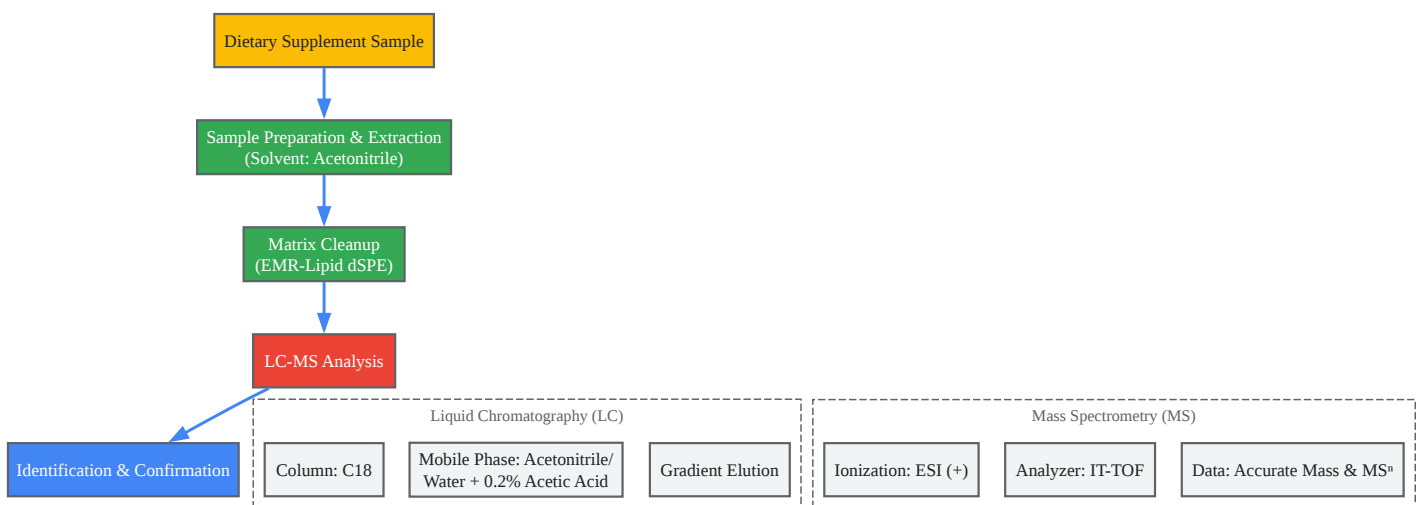
Mass Spectrometry (MS) Identification

High-resolution mass spectrometry is indispensable for screening and confirming unknown or unapproved analogs.

- **Ionization:** **Electrospray Ionization (ESI)** in positive ion mode [5].
- **Mass Analyzer:** **Hybrid Ion Trap-Time of Flight (IT-TOF) MS** is highly effective. This combination provides accurate mass measurements of both parent and fragment ions and enables sequential tandem MS (MS^n) for rich structural information [5].
- **Spectral Library:** A high-resolution MS^n spectral library for PDE-5 inhibitors allows for successful identification of adulterated samples by comparing accurate masses and fragmentation patterns [5].

Experimental Workflow for Analysis

The following diagram illustrates the comprehensive analytical workflow for detecting **thioquinapiperifil** and other adulterants in dietary supplements, from sample preparation to final identification.



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*Experimental workflow for analyzing **thioquinapiperifil** in supplements.*

Health Risks and Regulatory Context

The presence of **thioquinapiperifil** in dietary supplements poses a significant public health risk.

- **Undisclosed Potency:** Consumers are exposed to a potent, prescription-only pharmaceutical substance without their knowledge, dosage information, or medical supervision [1] [6].

- **Adulteration Trend: Thioquinapiperifil** is part of a growing trend where over 80 synthetic PDE-5 inhibitors have been found as adulterants in "natural" or "herbal" supplements. It is categorized as one of the few PDE-5 inhibitors that does not belong to the sildenafil, tadalafil, or vardenafil analog families [6].
- **Unknown Toxicity:** The pharmacological and toxicological profiles of these unapproved analogs are often not studied. Their side effects, drug interactions (especially with nitrates), and long-term health impacts are unknown and may pose risks beyond those of approved drugs [6].

Conclusion

Thioquinapiperifil represents a clear challenge in the dietary supplement market. Its analysis requires sophisticated LC-MS/MS methodologies with high-resolution mass spectrometry for unambiguous identification. The intentional adulteration of supplements with such potent, unapproved pharmaceutical substances underscores the critical need for robust and continuous regulatory monitoring to ensure public safety.

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